

# Personal protective equipment for handling CGP 65015

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## Compound of Interest

Compound Name: CGP 65015

Cat. No.: B1245238

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## Essential Safety and Handling of CGP 65015

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **CGP 65015** (CAS No. 189564-33-8) was not publicly available at the time of this writing. The following guidance is based on preliminary hazard information and general best practices for handling chemical compounds of unknown or not fully characterized toxicity. It is imperative to conduct a thorough, institution-specific risk assessment before handling this substance and to consult with your institution's Environmental Health and Safety (EHS) department. This document should be used as a supplement to, not a replacement for, a substance-specific SDS.

**CGP 65015** (CAS: 189564-33-8) is described as an orally active iron chelator.<sup>[1]</sup> Preliminary safety information suggests it may be harmful if swallowed or in contact with skin, and may pose a hazard if inhaled.<sup>[1]</sup> Therefore, appropriate personal protective equipment (PPE) and handling procedures are crucial to minimize exposure.

## Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for various laboratory activities involving **CGP 65015**.

Activity	Engineering Controls	Gloves	Eye Protection	Lab Coat/Body Protection	Respiratory Protection
Receiving and Unpacking	General Laboratory Ventilation	Nitrile or Neoprene	Safety Glasses	Standard Lab Coat	Not generally required
Weighing and Aliquoting (Solid)	Chemical Fume Hood or Ventilated Balance Enclosure	Double-gloving with Nitrile or Neoprene	Safety Goggles or Face Shield	Standard Lab Coat	N95 or higher rated respirator if not in a ventilated enclosure
Solution Preparation	Chemical Fume Hood	Nitrile or Neoprene	Safety Goggles or Face Shield	Standard Lab Coat	Not required if handled in a fume hood
In-vitro/In-vivo Administration	Biological Safety Cabinet or Chemical Fume Hood	Nitrile or Neoprene	Safety Goggles	Standard Lab Coat	As required by the specific procedure's risk assessment
Waste Disposal	Chemical Fume Hood	Nitrile or Neoprene	Safety Goggles	Standard Lab Coat	Not required if handled in a fume hood

## Handling and Experimental Protocols

Adherence to a strict protocol is essential for the safe handling of **CGP 65015**. The following is a general step-by-step procedure.

### 1. Preparation and Pre-Handling Check:

- Ensure a current, substance-specific risk assessment is completed and approved.

- Verify the availability and proper functioning of all necessary PPE and engineering controls (e.g., chemical fume hood, emergency shower, eyewash station).
- Prepare all necessary equipment and reagents before handling the compound.
- Clearly label the work area for handling **CGP 65015**.

## 2. Weighing and Solution Preparation (in a Chemical Fume Hood):

- Don the appropriate PPE as outlined in the table above (double gloves, safety goggles, lab coat).
- Perform all manipulations of solid **CGP 65015** within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use disposable weighing boats and spatulas to avoid cross-contamination.
- When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Cap all containers tightly when not in use.

## 3. Post-Handling and Decontamination:

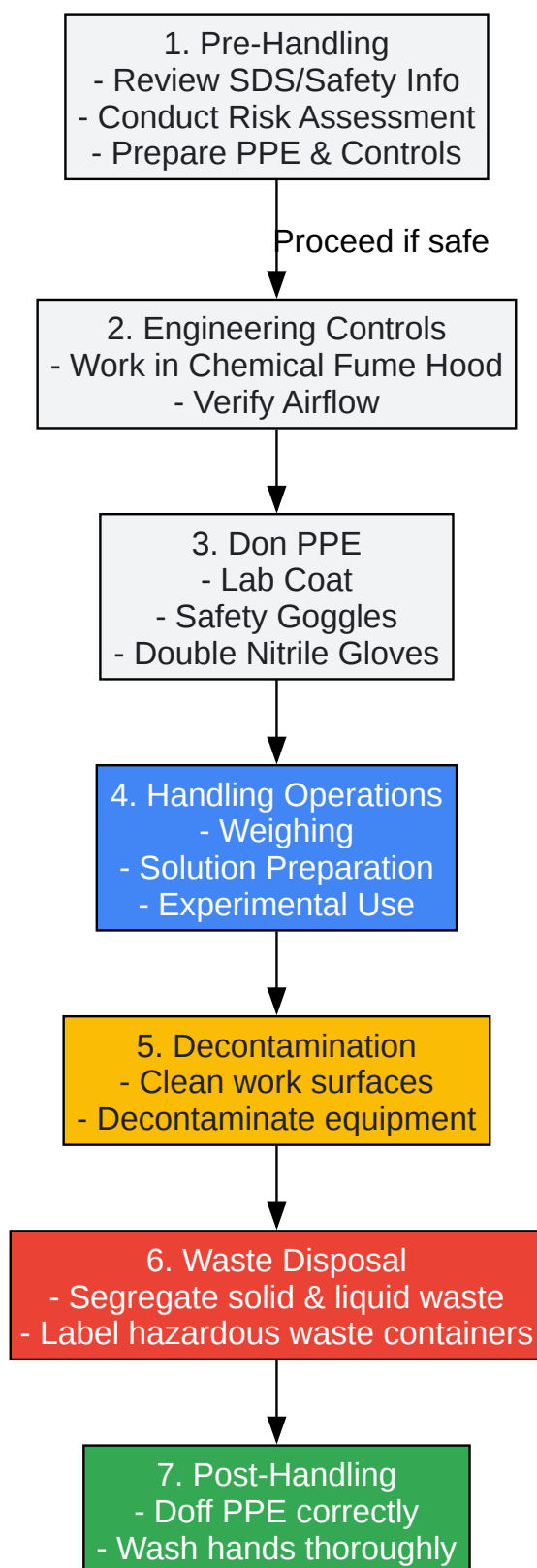
- After handling, wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol), followed by a cleaning agent.
- Carefully remove PPE, avoiding cross-contamination. Remove gloves last and wash hands thoroughly with soap and water.[\[1\]](#)

# Disposal Plan

All waste contaminated with **CGP 65015** must be treated as hazardous waste.

- Solid Waste: Contaminated items such as weighing boats, pipette tips, and gloves should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: All solutions containing **CGP 65015** should be collected in a sealed, labeled, and appropriate hazardous waste container. Do not dispose of down the drain.
- Disposal: All hazardous waste must be disposed of through your institution's EHS department in accordance with local, state, and federal regulations.

# Logical Workflow for Handling CGP 65015



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Caption: Workflow for the safe handling of **CGP 65015**.

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## References

- 1. 189564-33-8|CGP 65015|CGP 65015|-范德生物科技公司 [bio-fount.com]
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